

Application Note: Solid-Phase Extraction for Fenoxycarb Purification

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Compound of Interest

Compound Name: Fenoxycarb

Cat. No.: B3429996

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Introduction

Fenoxycarb is a carbamate insecticide used to control a wide range of insect pests on various agricultural products. Its presence in environmental and food samples is strictly regulated, necessitating sensitive and efficient analytical methods for its detection and quantification. Solid-phase extraction (SPE) is a widely adopted sample preparation technique that offers significant advantages over traditional liquid-liquid extraction, including reduced solvent consumption, higher sample throughput, and improved purification. This application note provides a detailed protocol for the purification of **Fenoxycarb** from various matrices using solid-phase extraction, intended for researchers, scientists, and professionals in drug development and environmental monitoring.

Data Presentation

The efficiency of a solid-phase extraction method is primarily evaluated by the recovery of the analyte. The following tables summarize quantitative data on **Fenoxycarb** recovery from different sample matrices using various SPE methods.

Table 1: Recovery of **Fenoxycarb** from Spiked Water Samples using On-line SPE-HPLC

Matrix	Spiking Level (µg/L)	Recovery (%)	Relative Standard Deviation (RSD) (%)	Reference
Surface Water	Not Specified	88.0 - 102.8	0.3 - 6.7	[1]

Table 2: Recovery of **Fenoxycarb** from Agricultural Commodities

Matrix	Fortification Level (mg/kg)	Recovery (%)	Relative Standard Deviation (RSD) (%)	SPE Sorbent	Reference
Agricultural Commodities (unspecified)	0.04 (LOQ)	80.0 - 104.3	< 4.8	Florisil	[2]
Apples	0.05	80.3 ± 5.8	7.2	Silica Gel	[2]
Apples	0.1	81.3 ± 3.2	3.9	Silica Gel	[2]
Pears	Not Specified	~84.8	Not Specified	C18	[3]
Mussel Samples	0.3 - 30 (linearity range)	97	6 - 7	Molecularly Imprinted Polymer	

Table 3: Recovery of Carbamates (including **Fenoxycarb**-like structures) using different SPE Sorbents

Analyte	SPE Sorbent	Recovery (mean % \pm SD)
Oxamyl	ENVI-Carb	95 \pm 5
C8/C18 Silica	53 \pm 1	
Methomyl	ENVI-Carb	97 \pm 5
C8/C18 Silica	43 \pm 1	
Aldicarb	ENVI-Carb	96 \pm 3
C8/C18 Silica	67 \pm 8	
Carbaryl	ENVI-Carb	98 \pm 5
C8/C18 Silica	74 \pm 15	

Data from Supelco laboratories and B.E. Goodby, Environmental Laboratory, June/July 1990, pp 19-58, as presented in a general SPE application note for pesticides.

Experimental Protocols

This section details the methodologies for **Fenoxycarb** purification from both aqueous and solid matrices.

Protocol 1: SPE for Fenoxycarb in Aqueous Samples (e.g., Surface Water)

This protocol is based on a general reversed-phase SPE procedure, adaptable from methods described for pesticide analysis in water.

1. Materials and Reagents

- SPE Cartridges: C18 (500 mg, 6 mL) or equivalent polymeric reversed-phase sorbent.
- Solvents: Methanol (HPLC grade), Ethyl Acetate (HPLC grade), Acetonitrile (HPLC grade), Dichloromethane (HPLC grade), Reagent Water (HPLC grade).
- Reagents: Hydrochloric acid (HCl) or Sulfuric acid (H₂SO₄) for pH adjustment.

- Apparatus: SPE vacuum manifold, vacuum pump, collection vials, pH meter, rotary evaporator or nitrogen evaporator.

2. SPE Cartridge Conditioning

- Place the C18 SPE cartridges on the vacuum manifold.
- Wash the cartridges with 5-10 mL of ethyl acetate to remove any organic residues.
- Flush with 5-10 mL of methanol to activate the C18 sorbent.
- Equilibrate the cartridges with 10-20 mL of reagent water. Ensure the sorbent bed does not go dry before sample loading.

3. Sample Preparation and Loading

- Collect the water sample (e.g., 1 L).
- If the sample contains suspended solids, filter it through a glass fiber filter.
- Acidify the sample to a pH < 2 with HCl or H₂SO₄.
- Load the pre-treated sample onto the conditioned SPE cartridge at a flow rate of approximately 5-10 mL/min.

4. Washing

- After the entire sample has passed through, wash the cartridge with 5-10 mL of reagent water to remove any remaining polar interferences.
- Dry the cartridge under vacuum for 10-20 minutes to remove excess water.

5. Elution

- Place a clean collection vial under each cartridge.
- Elute the retained **Fenoxycarb** with two aliquots of 3-5 mL of a suitable organic solvent or mixture, such as ethyl acetate, dichloromethane, or an acetone:n-hexane mixture.

- Allow the solvent to soak the sorbent for a few minutes before applying vacuum to ensure efficient elution.

6. Eluate Processing

- Evaporate the collected eluate to near dryness under a gentle stream of nitrogen at a temperature of 35-40°C.
- Reconstitute the residue in a small, precise volume (e.g., 1 mL) of a solvent compatible with the subsequent analytical technique (e.g., acetonitrile or methanol for HPLC).

Protocol 2: SPE for Fenoxycarb in Solid Samples (e.g., Agricultural Commodities)

This protocol is a generalized procedure adapted from methods for pesticide residue analysis in food matrices.

1. Materials and Reagents

- SPE Cartridges: Silica (500 mg, 6 mL) and/or Amino (NH₂) cartridges (500 mg, 6 mL). Florisil cartridges can also be used.
- Solvents: Acetonitrile (HPLC grade), n-Hexane (HPLC grade), Ethyl Acetate (HPLC grade), Dichloromethane (HPLC grade), Acetone (HPLC grade).
- Reagents: Anhydrous Sodium Sulfate.
- Apparatus: High-speed homogenizer, centrifuge, SPE vacuum manifold, vacuum pump, collection vials, rotary evaporator or nitrogen evaporator.

2. Sample Preparation and Extraction

- Homogenize a representative portion of the sample (e.g., 10-15 g) with an extraction solvent such as acetonitrile.
- Add anhydrous sodium sulfate to remove water.
- Centrifuge the mixture and collect the supernatant (the acetonitrile extract).

3. SPE Cleanup

This protocol may involve a single or a tandem SPE cleanup for complex matrices.

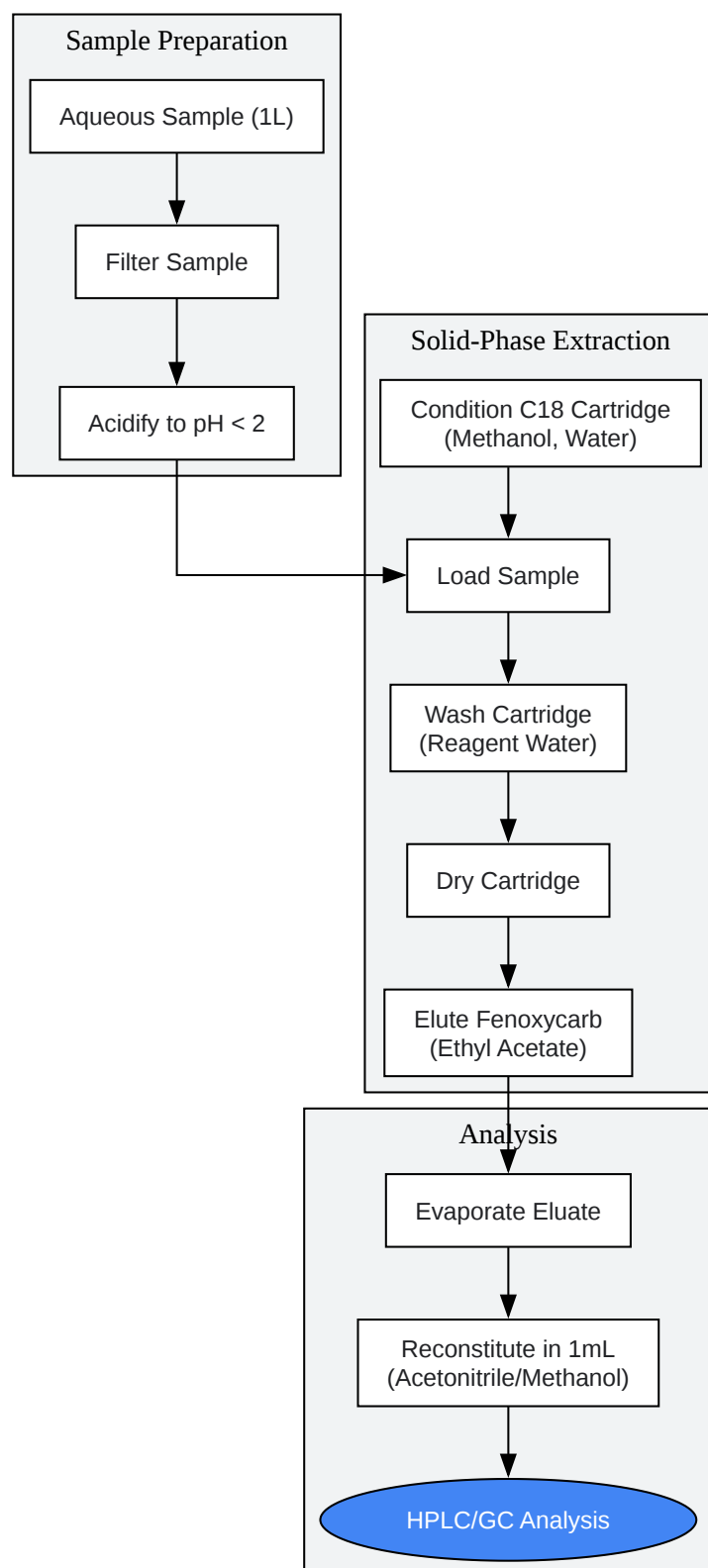
- A. Silica Cartridge Cleanup:
 - Conditioning: Pre-rinse the silica cartridge with n-hexane.
 - Loading: Take an aliquot of the acetonitrile extract, evaporate it, and reconstitute it in a small volume of a solvent mixture suitable for loading onto the silica cartridge (e.g., n-hexane/ethyl acetate). Load this solution onto the cartridge.
 - Washing: Wash the cartridge with a non-polar solvent like n-hexane to remove non-polar interferences.
 - Elution: Elute **Fenoxycarb** with a more polar solvent mixture, such as n-hexane/ethyl acetate.
- B. Amino (NH₂) Cartridge Cleanup (if further cleanup is needed):
 - The eluate from the silica cartridge can be further purified using an NH₂ cartridge.
 - Conditioning: Pre-rinse the NH₂ cartridge with n-hexane.
 - Loading: Load the eluate from the previous step onto the NH₂ cartridge.
 - Elution: Elute **Fenoxycarb** using a suitable solvent system, for instance, a mixture of n-hexane and acetone.

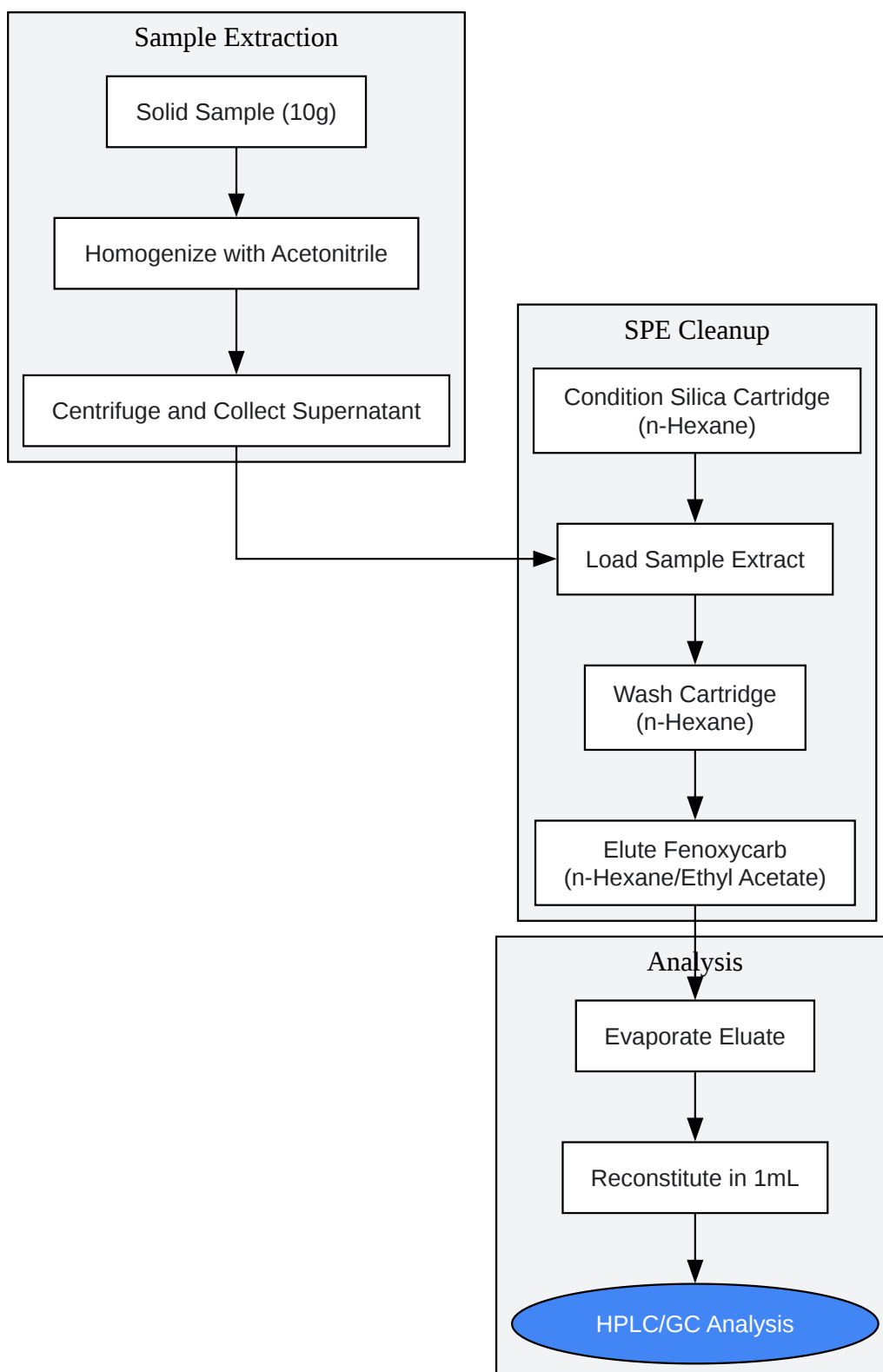
4. Eluate Processing

- Collect the eluate from the final SPE step.
- Evaporate the solvent to near dryness using a rotary evaporator or a nitrogen stream.
- Reconstitute the residue in a precise volume of a solvent suitable for the analytical instrument.

Visualizations

The following diagrams illustrate the experimental workflow for solid-phase extraction of **Fenoxycarb**.





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References

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